

# Solubility of Hexyl Butyrate in Organic Solvents: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Hexyl butyrate

Cat. No.: B1222595

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Hexyl butyrate**, a fruity-scented ester, finds extensive application in the flavor, fragrance, and pharmaceutical industries. Its efficacy in various formulations is intrinsically linked to its solubility in a diverse range of organic solvents. This technical guide provides a comprehensive overview of the solubility characteristics of **hexyl butyrate** in common organic solvents. While specific quantitative data for its solubility in a wide array of organic solvents is not extensively documented in publicly available literature, this guide consolidates qualitative information, presents data for a structurally similar compound, and furnishes a detailed experimental protocol for precise solubility determination.

## Introduction

**Hexyl butyrate** ( $C_{10}H_{20}O_2$ ), also known as hexyl butanoate, is a colorless liquid characterized by a sweet, fruity aroma reminiscent of pineapple and apricot.[1] Its chemical structure, featuring a six-carbon alkyl chain and a butyrate ester group, renders it largely non-polar. This inherent hydrophobicity dictates its solubility behavior, making it readily soluble in many organic solvents while exhibiting low solubility in water.[2] Understanding the solubility of **hexyl butyrate** is paramount for its effective utilization in product formulation, chemical synthesis, and various research and development applications.

## Physicochemical Properties of Hexyl Butyrate

A summary of the key physicochemical properties of **hexyl butyrate** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	[1]
Molecular Weight	172.27 g/mol	[1]
Appearance	Colorless liquid	[1]
Odor	Fruity, sweet	[1]
Boiling Point	205-208 °C	[3][4]
Melting Point	-78 °C	[3]
Density	0.851 g/mL at 25 °C	[3]
Water Solubility	20.3 mg/L at 20 °C	[3][5]
33.39 mg/L at 25 °C (estimated)	[6][7][8]	

## Solubility in Organic Solvents

**Hexyl butyrate** is generally characterized as being miscible with or highly soluble in a majority of common organic solvents, including alcohols and ethers.[1] This high solubility is a direct consequence of the "like dissolves like" principle, where the non-polar alkyl chain of **hexyl butyrate** interacts favorably with the non-polar or moderately polar organic solvent molecules.[2][9]

While specific quantitative solubility data for **hexyl butyrate** in various organic solvents is scarce in the literature, the solubility of a structurally similar compound, hexyl acetate (C<sub>8</sub>H<sub>16</sub>O<sub>2</sub>), can provide a useful point of reference. Hexyl acetate is described as being "very soluble in alcohol and ether" and exhibits a solubility of "1 ml in 1 ml 95% alcohol," indicating complete miscibility.[10] Given the structural similarity, it is highly probable that **hexyl butyrate** exhibits comparable or even greater solubility in these solvents due to its slightly longer alkyl chain.

Table 2: Qualitative Solubility of **Hexyl Butyrate** in Common Organic Solvents

Solvent	Qualitative Solubility
Ethanol	Miscible / Very Soluble (inferred)
Methanol	Miscible / Very Soluble (inferred)
Acetone	Soluble
Diethyl Ether	Miscible / Very Soluble (inferred)
Toluene	Soluble (inferred)
Hexane	Soluble (inferred)

Note: The qualitative solubility is based on general statements in chemical literature and inference from the solubility of structurally similar compounds.

## Experimental Protocol for Solubility Determination

For applications requiring precise quantitative solubility data, the following experimental protocol, based on the isothermal shake-flask method, is recommended.

### 4.1. Materials and Equipment

- **Hexyl butyrate** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance ( $\pm 0.1$  mg)
- Thermostatically controlled water bath or incubator
- Glass vials with screw caps
- Vortex mixer
- Centrifuge

- Gas chromatograph with a flame ionization detector (GC-FID) or a calibrated syringe for volume/mass determination
- Syringes and filters (if using GC-FID)

#### 4.2. Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **hexyl butyrate** is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for solubility determination.

#### 4.3. Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **hexyl butyrate** to a glass vial. The presence of undissolved solute is crucial to ensure saturation.
  - Accurately add a known volume or mass of the desired organic solvent to the vial.
  - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
  - Place the vial in a thermostatically controlled water bath or incubator set to the desired temperature (e.g., 25 °C).

- Agitate the mixture using a vortex mixer or shaker for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
  - After the equilibration period, allow the vial to stand undisturbed in the thermostatic bath for several hours to allow the undissolved **hexyl butyrate** to settle.
  - If a clear supernatant is not obtained, centrifuge the vial at a controlled temperature to facilitate phase separation.
- Analysis:
  - Carefully withdraw a known volume of the clear, saturated supernatant using a calibrated syringe.
  - Determine the concentration of **hexyl butyrate** in the aliquot. This can be achieved by:
    - Gravimetric analysis: Evaporating the solvent and weighing the residual **hexyl butyrate**.
    - Chromatographic analysis: Diluting the aliquot and analyzing it using a pre-calibrated Gas Chromatograph with a Flame Ionization Detector (GC-FID).
- Calculation:
  - Calculate the solubility of **hexyl butyrate** in the solvent in the desired units (e.g., g/100 mL, mol/L).

## Conclusion

**Hexyl butyrate** exhibits excellent solubility in a wide range of organic solvents, a characteristic that underpins its versatility in various industrial and research applications. While precise quantitative data is not always readily available, the qualitative information and data from analogous compounds provide a strong indication of its solubility behavior. For applications demanding high precision, the detailed experimental protocol provided in this guide offers a reliable method for determining the exact solubility of **hexyl butyrate** in any organic solvent of interest. This foundational knowledge is critical for formulators and researchers to optimize the performance and stability of their products and experimental systems.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. consolidated-chemical.com [consolidated-chemical.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. Hexyl butyrate | 2639-63-6 [chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. Hexyl butyrate | lookchem [lookchem.com]
- 6. hexyl butyrate [flavscent.com]
- 7. Human Metabolome Database: Showing metabocard for Hexyl butyrate (HMDB0033620) [hmdb.ca]
- 8. hexyl butyrate, 2639-63-6 [thegoodscentscompany.com]
- 9. Khan Academy [khanacademy.org]
- 10. Hexyl acetate | C<sub>8</sub>H<sub>16</sub>O<sub>2</sub> | CID 8908 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Solubility of Hexyl Butyrate in Organic Solvents: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222595#solubility-of-hexyl-butyrate-in-organic-solvents]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)